

Application Notes and Protocols for Immunohistochemistry (IHC) Staining with TG 41

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Compound of Interest

Compound Name: TG 41

Cat. No.: B1682782

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

The designation "**TG 41**" is not a standard nomenclature for a target in immunohistochemistry. Based on common targets in this field, it is highly probable that the intended target is CD41, also known as Integrin alpha IIb (ITGA2B). CD41 is a transmembrane glycoprotein that forms a heterodimer with CD61 (Integrin beta-3) to create the GPIIb/IIIa complex. This complex is crucial for platelet aggregation and is a key marker for platelets and megakaryocytes.[1]

This document provides detailed application notes and protocols for the immunohistochemical staining of CD41. Additionally, as a potential alternative interpretation of "**TG 41**," a brief overview and signaling pathway for G-protein coupled receptor 41 (GPR41) is also included.

Section 1: Immunohistochemistry of CD41 (Integrin alpha IIb)

Application Notes

CD41 is a specific and reliable marker for the identification of platelets and megakaryocytes in tissue sections.[1] Its detection via immunohistochemistry is valuable in both research and diagnostic settings, particularly in hematopathology.

Key Applications:

- **Identification of Megakaryocytes:** CD41 is strongly expressed in megakaryocytes and is instrumental in their identification and enumeration in bone marrow biopsies. This is particularly relevant in the study and diagnosis of myelodysplastic syndromes (MDS) and other hematopoietic disorders.
- **Diagnosis of Myelodysplastic Syndromes (MDS):** Immunohistochemical staining for CD41 can improve the detection of micromegakaryocytes, which are often increased in MDS. This can aid in the differential diagnosis between MDS and other causes of pancytopenia, such as aplastic anemia.[\[2\]](#)
- **Platelet and Megakaryocyte-Related Disorders:** The study of CD41 expression can be applied to research on various platelet and megakaryocyte-related disorders, including thrombocytopenias and thrombocythemias.
- **Cancer Research:** While primarily a hematopoietic marker, aberrant expression of CD41 has been noted in some blasts of MDS patients, which is associated with a poor prognosis.[\[3\]](#)

Cellular Localization: Cytoplasmic and membranous.[\[1\]](#)

Positive Control Tissue: Spleen, Bone Marrow.

Quantitative Data Presentation

The following table presents representative quantitative data for CD41 expression in bone marrow biopsies, illustrating its utility in distinguishing between Myelodysplastic Syndrome (MDS) and Aplastic Anemia (AA). The data is presented as a mean percentage of CD41-positive micromegakaryocytes.

Condition	Number of Cases	Mean % of CD41+ Micromegakaryocytes	Standard Deviation	p-value
Myelodysplastic Syndrome (MDS)	30	15.8%	4.2	<0.01
Aplastic Anemia (AA)	20	1.2%	0.5	

This table is a representative example based on findings that micromegakaryocytes are significantly increased in MDS compared to aplastic anemia as detected by CD41 immunostaining.

Experimental Protocols

This protocol is a general guideline for the immunohistochemical staining of CD41 on formalin-fixed, paraffin-embedded (FFPE) tissue sections. Optimization may be required for specific antibodies and tissue types.

Reagents and Materials:

- FFPE tissue sections on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized water
- Antigen retrieval buffer (e.g., Tris-EDTA buffer, pH 9.0)
- Hydrogen peroxide (3%)
- Blocking buffer (e.g., 5% normal goat serum in PBS)
- Primary antibody: Anti-CD41 (Rabbit Monoclonal, e.g., Clone EP178)
- HRP-conjugated secondary antibody (e.g., Goat anti-rabbit IgG-HRP)
- DAB chromogen substrate kit
- Hematoxylin counterstain
- Mounting medium

Protocol Steps:

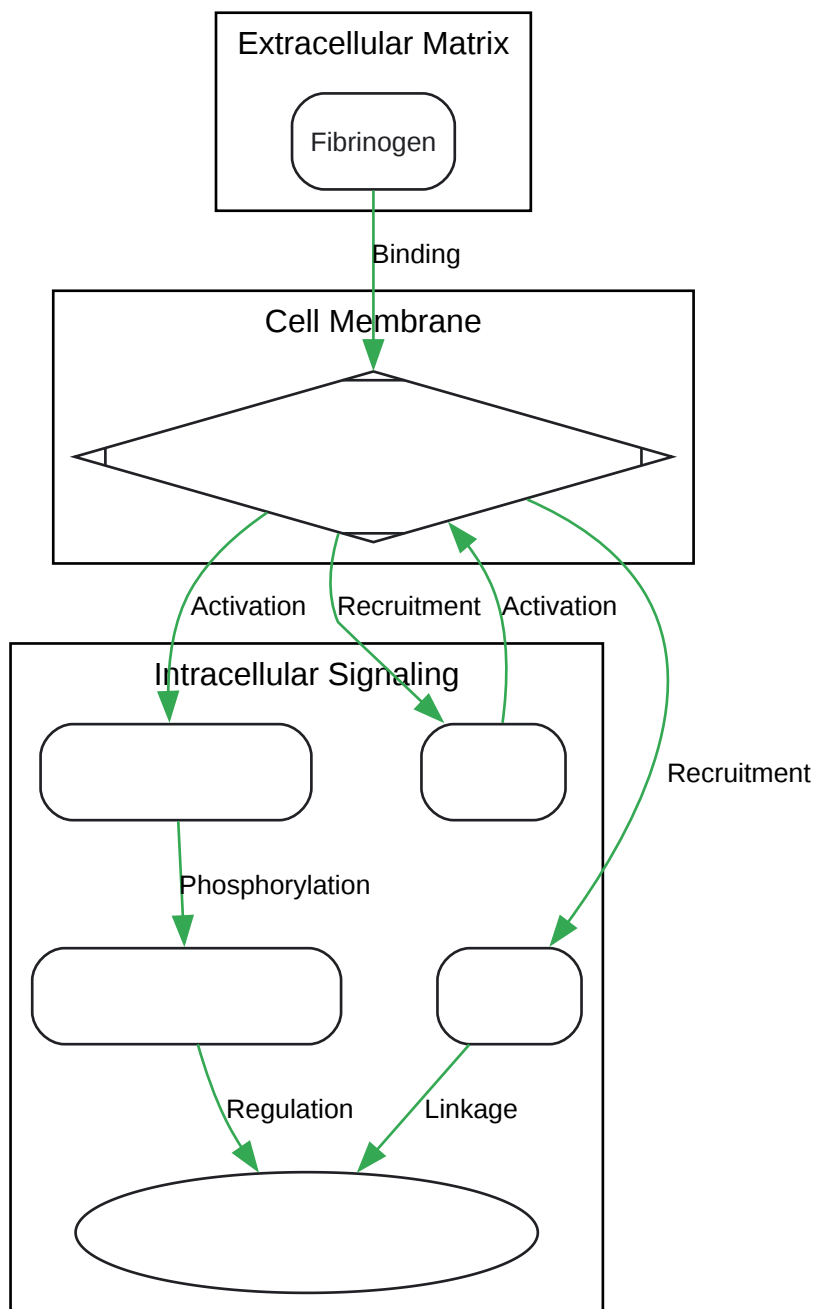
- Deparaffinization and Rehydration:

- Immerse slides in xylene: 2 x 5 minutes.
- Immerse in 100% ethanol: 2 x 3 minutes.
- Immerse in 95% ethanol: 1 minute.
- Immerse in 70% ethanol: 1 minute.
- Rinse in deionized water.
- Antigen Retrieval:
 - Immerse slides in Tris-EDTA buffer (pH 9.0).
 - Heat in a steamer or water bath at 95-100°C for 20-30 minutes.
 - Allow slides to cool in the buffer for 20 minutes at room temperature.
- Peroxidase Block:
 - Incubate slides in 3% hydrogen peroxide for 10 minutes to quench endogenous peroxidase activity.
 - Rinse with PBS.
- Blocking:
 - Incubate slides with blocking buffer for 30-60 minutes at room temperature in a humidified chamber.
- Primary Antibody Incubation:
 - Dilute the anti-CD41 primary antibody in blocking buffer to the recommended concentration (e.g., 1:50 - 1:100 for a concentrate).
 - Incubate slides with the diluted primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:

- Rinse slides with PBS (3 x 5 minutes).
- Incubate with HRP-conjugated secondary antibody for 30-60 minutes at room temperature.
- Detection:
 - Rinse slides with PBS (3 x 5 minutes).
 - Incubate with DAB chromogen substrate until the desired stain intensity develops (typically 1-10 minutes).
 - Rinse with deionized water to stop the reaction.
- Counterstaining:
 - Immerse slides in hematoxylin for 1-2 minutes.
 - Rinse with water.
 - "Blue" the sections in running tap water or a bluing agent.
- Dehydration and Mounting:
 - Dehydrate the slides through graded ethanol solutions and xylene.
 - Coverslip with a permanent mounting medium.

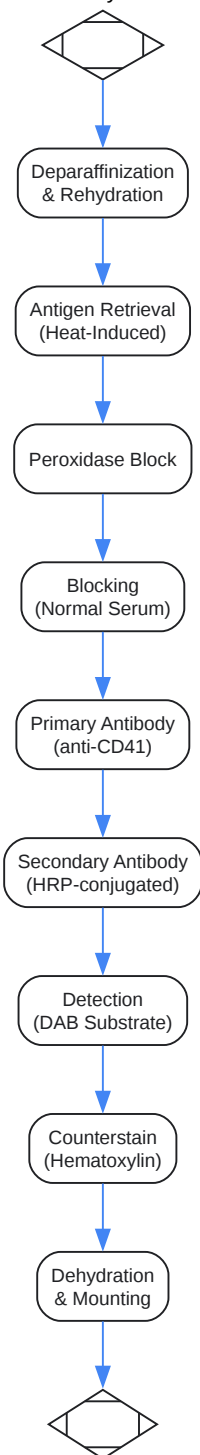
Signaling Pathway and Workflow Diagrams

CD41 (Integrin alpha IIb) Signaling Pathway

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Caption: CD41 Signaling Pathway.

Immunohistochemistry Workflow for CD41

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Caption: IHC Workflow for CD41.

Section 2: GPR41 (Free Fatty Acid Receptor 3) - An Alternative Interpretation

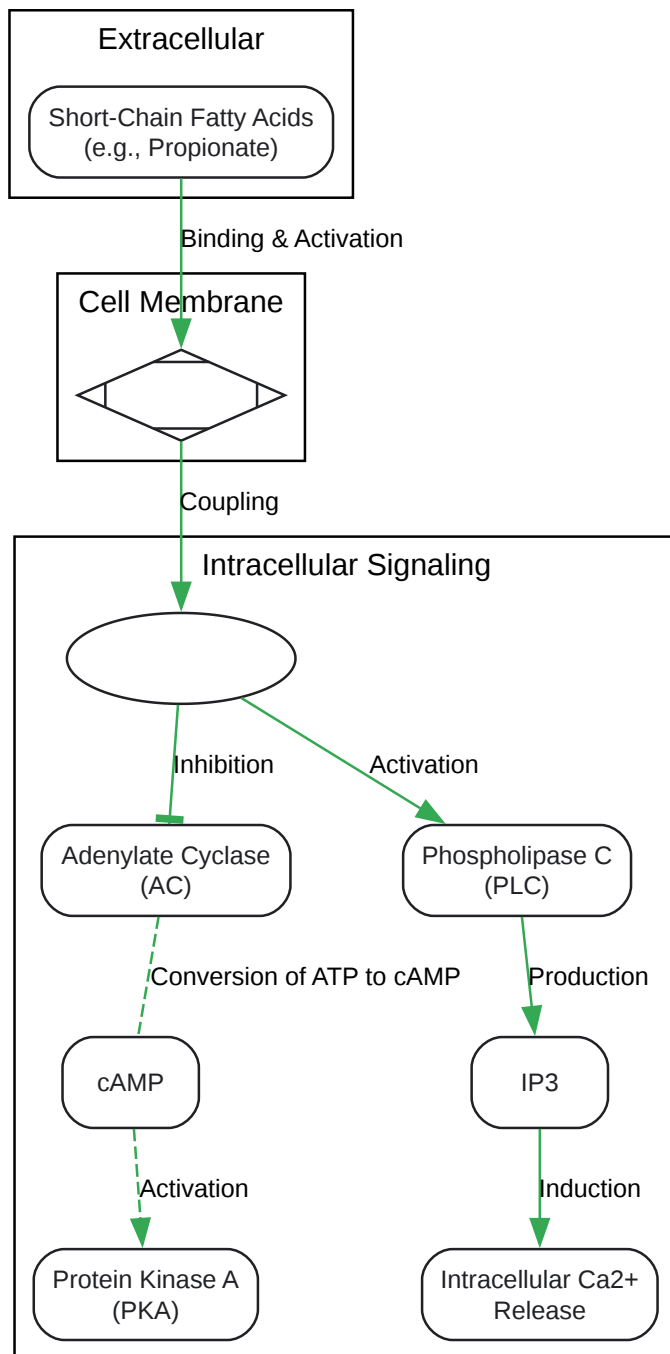
In the event that "**TG 41**" refers to G-protein coupled receptor 41 (GPR41), also known as Free Fatty Acid Receptor 3 (FFAR3), the following information is provided.

Brief Application Notes

GPR41 is a receptor for short-chain fatty acids (SCFAs) such as acetate, propionate, and butyrate. These SCFAs are produced by the gut microbiota and are involved in metabolic regulation. GPR41 is expressed in various tissues, including adipose tissue, pancreas, and immune cells. Immunohistochemical studies of GPR41 can be relevant in metabolic research, particularly in the context of obesity, diabetes, and inflammatory diseases.

GPR41 Signaling Pathway

GPR41 Signaling Pathway

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Caption: GPR41 Signaling Pathway.

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References

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- 2. CD41 immune staining of micromegakaryocytes improves the diagnosis of myelodysplastic syndrome and differentiation from pancytopenia - PubMed [pubmed.ncbi.nlm.nih.gov]
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